

Application Note and Protocol: Synthesis of Vanadium(IV) Tetraformate Single Crystals

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Compound of Interest

Compound Name: Vanadium(4+) tetraformate

Cat. No.: B15175026

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document outlines a detailed protocol for the synthesis of single crystals of Vanadium(IV) tetraformate, $V(HCOO)_4$. The described method is a hypothetical procedure based on established principles of coordination chemistry and crystal growth, as a specific, documented synthesis for this compound is not readily available in the existing literature. The protocol employs a solvothermal method, which is a common technique for the synthesis of crystalline metal-organic frameworks and coordination polymers. This method was chosen for its ability to yield high-quality single crystals by controlling the reaction temperature and pressure.

Introduction

Vanadium compounds are of significant interest in various fields, including catalysis, materials science, and medicine, owing to their diverse oxidation states and coordination geometries. The +4 oxidation state of vanadium is particularly stable and forms a variety of complexes. Metal formates are a class of coordination polymers that have been studied for their interesting magnetic and structural properties. The synthesis of single crystals of Vanadium(IV) tetraformate would allow for detailed structural elucidation by X-ray diffraction and investigation of its physical properties. This protocol provides a potential route to obtain such crystals.

Experimental Protocol

This protocol describes a solvothermal synthesis approach.

Materials:

- Vanadyl sulfate hydrate ($\text{VOSO}_4 \cdot x\text{H}_2\text{O}$)
- Formic acid (HCOOH , $\geq 95\%$)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Deionized water

Equipment:

- 25 mL Teflon-lined stainless-steel autoclave
- Oven capable of maintaining a constant temperature of 120 °C
- Magnetic stirrer and stir bar
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Filtration apparatus (Büchner funnel and filter paper)
- Optical microscope

Procedure:

- Preparation of the Reaction Mixture:
 - In a 50 mL beaker, dissolve 1 mmol of vanadyl sulfate hydrate in 10 mL of deionized water with stirring.
 - In a separate beaker, prepare a solution of 10 mL of N,N-Dimethylformamide (DMF) and 5 mL of formic acid.

- Slowly add the aqueous solution of vanadyl sulfate to the DMF/formic acid solution while stirring. A color change from blue to green is expected.
- Continue stirring the mixture for 30 minutes at room temperature.
- Solvothermal Reaction:
 - Transfer the resulting solution into a 25 mL Teflon-lined stainless-steel autoclave.
 - Seal the autoclave and place it in a preheated oven at 120 °C.
 - Maintain the temperature for 72 hours.
 - After 72 hours, turn off the oven and allow the autoclave to cool slowly to room temperature over a period of 24 hours.
- Isolation and Purification of Crystals:
 - Once cooled, carefully open the autoclave.
 - Collect the resulting crystals by filtration.
 - Wash the crystals three times with 10 mL of ethanol to remove any unreacted starting materials and solvent.
 - Dry the crystals under vacuum for 1 hour.
- Crystal Characterization:
 - The morphology and quality of the single crystals can be initially assessed using an optical microscope.
 - The crystal structure should be determined by single-crystal X-ray diffraction.
 - The purity of the bulk sample can be confirmed by powder X-ray diffraction (PXRD).

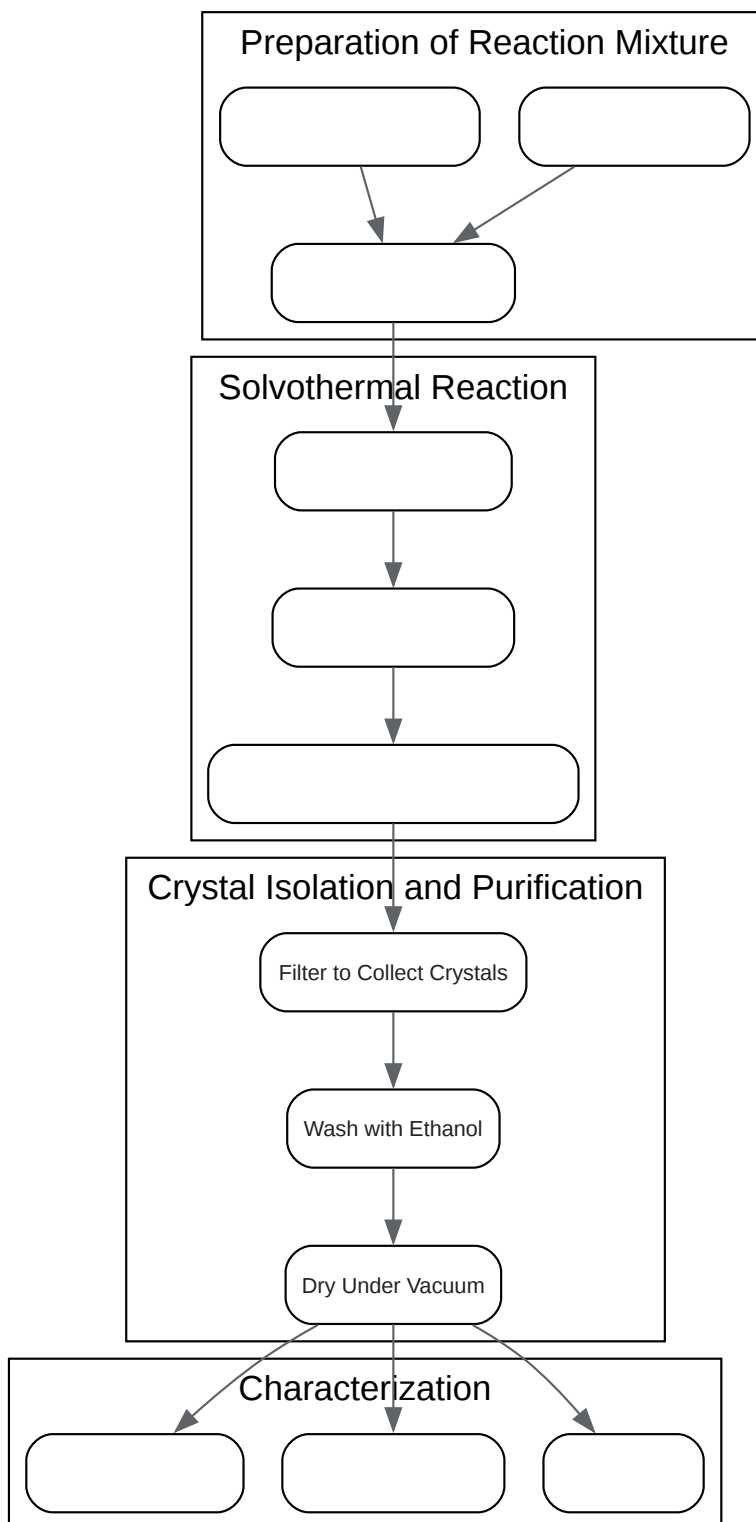
Data Presentation

The following table summarizes the key quantitative parameters for the proposed synthesis of Vanadium(IV) tetraformate single crystals.

Parameter	Value
Vanadyl Sulfate Hydrate	1 mmol
Formic Acid	5 mL
N,N-Dimethylformamide (DMF)	10 mL
Deionized Water	10 mL
Reaction Temperature	120 °C
Reaction Time	72 hours
Cooling Time	24 hours
Expected Yield	60-70% (based on V)
Crystal Appearance	Green, needle-like or block-like
Crystal Dimensions	0.1 - 0.5 mm

Visualizations

Workflow for the Synthesis of Vanadium(IV) Tetraformate Single Crystals

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Caption: Workflow for the Synthesis of Vanadium(IV) Tetraformate Single Crystals.

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